

Commercial Availability of Mianserin-d3 for Research: An In-depth Technical Guide

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Compound of Interest

Compound Name: Mianserin-d3

Cat. No.: B563491

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the commercial availability of **Mianserin-d3**, a deuterated analog of the tetracyclic antidepressant Mianserin. This guide is intended for researchers in pharmacology, toxicology, and analytical chemistry who require a stable, isotopically labeled internal standard for the accurate quantification of Mianserin in biological matrices.

Commercial Availability

Mianserin-d3 is readily available from several reputable suppliers of research chemicals and analytical standards. It is typically supplied as a hydrochloride salt or in a solution, catering to various experimental needs. Researchers can source **Mianserin-d3** from the following vendors, among others:

- Clinivex: Offers **Mianserin-d3** HCl in quantities of 10MG, 25MG, 50MG, and 100MG.[1]
- MedChemExpress (MCE): Provides **Mianserin-d3** and its hydrochloride salt, noting its use as a histamine H1 receptor inverse agonist for research purposes only.[2][3]
- LGC Standards: Supplies (±)-**Mianserin-d3** Hydrochloride (methyl-d3).[4]
- Veeprho: Offers **Mianserin-d3** (HCl Salt) and highlights its utility as an internal standard in analytical and pharmacokinetic research.[5]

- Fisher Scientific: Distributes Toronto Research Chemicals' (±)-**Mianserin-d3** HCl (methyl-d3) in 5MG quantities.[\[6\]](#)
- CWS ABROAD: Supplies (±)-**Mianserin-d3** HCl (methyl-d3) from TRC.[\[7\]](#)
- Clearsynth: Provides **Mianserin-d3** hydrochloride and offers a Certificate of Analysis.[\[8\]](#)
- LookChem: Lists various suppliers for **Mianserin-d3**, including solutions in methanol.[\[9\]](#)

Data Presentation

Quantitative data regarding **Mianserin-d3** is summarized below for easy reference and comparison.

Table 1: Chemical and Physical Properties of Mianserin-d3 Hydrochloride

Property	Value	Source
Synonyms	(±)-Mianserin-d3 HCl (methyl-d3), 2-(methyl-d3)-1,2,3,4,10,14b-hexahydrodibenzo[c,f]pyrazino [1,2-a]azepine hydrochloride	[1]
Molecular Formula	C ₁₈ H ₁₇ D ₃ N ₂ · HCl	Toronto Research Chemicals
Molecular Weight	303.88 g/mol	Toronto Research Chemicals
CAS Number	1219804-97-3	[5] [7] [8]
Appearance	Solid	General
Storage Temperature	-20°C for powder, -80°C for solvent-based solutions	[10]
Shipping Temperature	Room temperature	[1]

Table 2: Commercial Formulations and Availability

Supplier	Formulation	Available Quantities
Clinivex	Hydrochloride Salt	10mg, 25mg, 50mg, 100mg[1]
MedChemExpress	Hydrochloride Salt	Varies
Fisher Scientific (distributor)	Hydrochloride Salt	5mg[6]
LookChem	Solution in Methanol (100 µg/mL)	1mL ampule[9]
Veeprho	Hydrochloride Salt	Custom quote
Clearsynth	Hydrochloride Salt	Custom quote[8]

Experimental Protocols

Mianserin-d3 is primarily utilized as an internal standard in chromatographic assays for the quantification of Mianserin in biological samples such as plasma and serum. Below are detailed methodologies adapted from published research.

Quantification of Mianserin in Human Plasma by GC/MS

This protocol is based on a selected ion monitoring (SIM) GC/MS assay.[6]

3.1.1 Materials and Reagents

- **Mianserin-d3** (Internal Standard)
- Mianserin reference standard
- Human plasma
- Organic solvents (e.g., n-Heptane, Isoamyl alcohol)
- Reagents for pH adjustment

3.1.2 Sample Preparation

- To 1 mL of human plasma, add a known amount of **Mianserin-d3** internal standard solution.

- Vortex the sample to ensure thorough mixing.
- Perform a liquid-liquid extraction by adding an appropriate organic solvent mixture (e.g., n-Heptane:Isoamyl alcohol, 98.5:1.5, v/v).
- Vortex vigorously for 1-2 minutes.
- Centrifuge to separate the organic and aqueous layers.
- Transfer the organic layer to a clean tube and evaporate to dryness under a stream of nitrogen.
- Reconstitute the residue in a small volume of a suitable solvent (e.g., ethyl acetate) for GC/MS analysis.

3.1.3 GC/MS Instrumentation and Conditions

- Gas Chromatograph: Equipped with a capillary column suitable for amine analysis.
- Mass Spectrometer: Capable of electron impact (EI) ionization and selected ion monitoring.
- Injection Mode: Splitless
- Oven Temperature Program: Optimized for the separation of Mianserin and **Mianserin-d3**.
- Ionization Mode: Electron Impact (EI)
- Selected Ion Monitoring (SIM):
 - Mianserin: m/z (molecular ion)
 - **Mianserin-d3**: m/z (molecular ion + 3)

3.1.4 Data Analysis

- Construct a calibration curve by plotting the ratio of the peak area of Mianserin to the peak area of **Mianserin-d3** against the concentration of Mianserin standards.

- Determine the concentration of Mianserin in the plasma samples by interpolating their peak area ratios on the calibration curve.

Quantification of Mianserin in Human Plasma by LC-MS/MS

This protocol provides a general workflow for a sensitive and specific LC-MS/MS method.

3.2.1 Materials and Reagents

- **Mianserin-d3** (Internal Standard)
- Mianserin reference standard
- Human plasma
- Acetonitrile
- Formic acid
- Water (LC-MS grade)

3.2.2 Sample Preparation

- To a 100 μ L aliquot of human plasma, add 20 μ L of **Mianserin-d3** internal standard solution.
- Precipitate proteins by adding 300 μ L of acetonitrile.
- Vortex for 30 seconds.
- Centrifuge at high speed (e.g., 10,000 rpm) for 5 minutes.
- Transfer the supernatant to a clean vial for LC-MS/MS analysis.

3.2.3 LC-MS/MS Instrumentation and Conditions

- Liquid Chromatograph: A UHPLC or HPLC system.
- Column: A C18 reversed-phase column (e.g., 50 x 2.1 mm, 1.8 μ m).

- Mobile Phase: A gradient of mobile phase A (e.g., 0.1% formic acid in water) and mobile phase B (e.g., 0.1% formic acid in acetonitrile).
- Mass Spectrometer: A triple quadrupole mass spectrometer.
- Ionization Source: Electrospray Ionization (ESI) in positive mode.
- Multiple Reaction Monitoring (MRM) Transitions:
 - Mianserin: Q1/Q3 transition (e.g., m/z 265.2 → 208.1)
 - **Mianserin-d3**: Q1/Q3 transition (e.g., m/z 268.2 → 211.1)

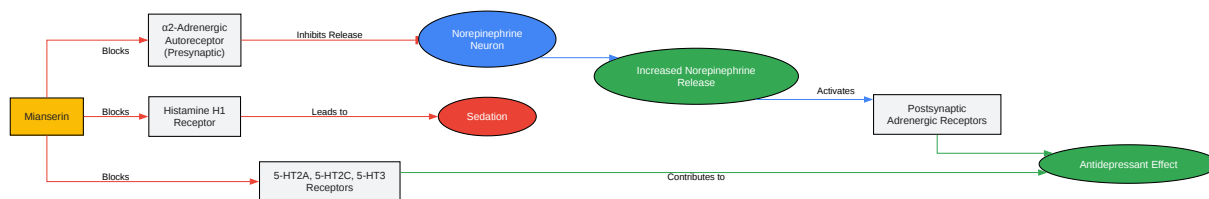
3.2.4 Data Analysis

- Similar to the GC/MS method, construct a calibration curve using the peak area ratios of the analyte to the internal standard.
- Quantify Mianserin in the plasma samples from the calibration curve.

Mandatory Visualizations

Signaling Pathway of Mianserin

Mianserin exerts its therapeutic effects through a complex mechanism of action involving multiple neurotransmitter systems. It acts as an antagonist at several serotonin (5-HT), histamine (H1), and adrenergic ($\alpha1$ and $\alpha2$) receptors.^[2] Its blockade of presynaptic $\alpha2$ -adrenergic autoreceptors leads to an increased release of norepinephrine.

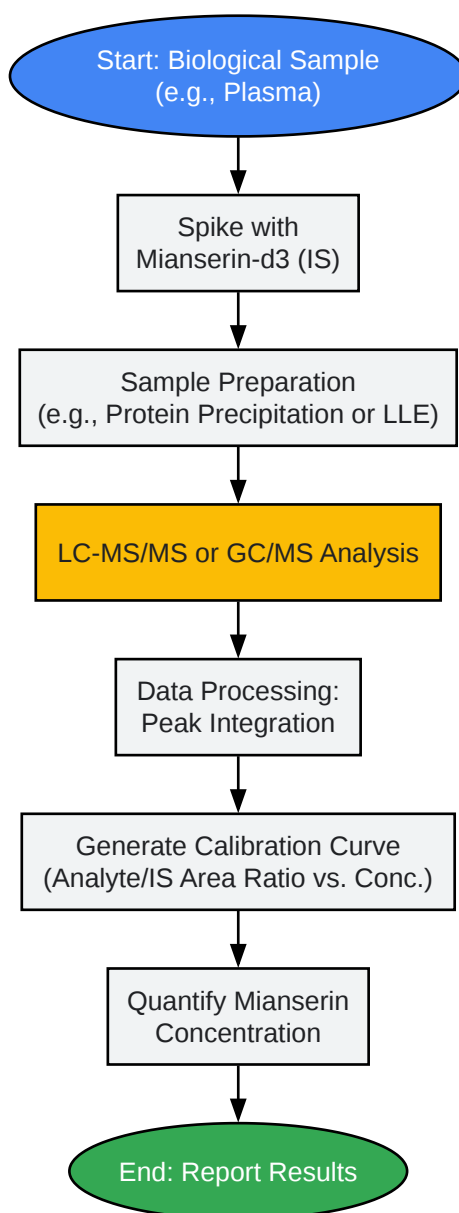


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Caption: Mianserin's mechanism of action.

Experimental Workflow for Mianserin Quantification

The following diagram illustrates a typical workflow for the quantification of Mianserin in a biological matrix using **Mianserin-d3** as an internal standard.



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Caption: Bioanalytical workflow for Mianserin.

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